

Tin(IV) Fluoride: Hazard Identification and First Aid

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Tetrafluorostannane

CAS No.: 7783-62-2

Cat. No.: S573210

[Get Quote](#)

The table below summarizes the primary hazards associated with SnF₄ as per GHS labelling and corresponding first aid measures [1].

Hazard Aspect	Details	First Aid Measures
GHS Hazard Statements	H302, H312, H314, H332 [1]	
Health Effects	Toxic if swallowed, in contact with skin, or if inhaled. Causes severe skin burns and eye damage [1].	
First Aid: Inhalation	Move to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.	
First Aid: Skin Contact	Remove contaminated clothing. Wash skin thoroughly with soap and water. For burns, seek medical attention.	
First Aid: Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if possible. Seek immediate medical attention.	
First Aid: Ingestion	Rinse mouth. Do NOT induce vomiting. Seek medical attention immediately.	

Safe Handling and Storage Protocols

Handling Procedures

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including chemical-resistant gloves, protective clothing, and safety goggles or a face shield. Use in a **fume hood** or with adequate ventilation to avoid inhalation of dust or aerosols [1].
- **Incompatibilities:** Avoid contact with strong acids and bases. Handle with extreme care to prevent the release of hydrogen fluoride (HF) [1].
- **Hygiene:** Do not eat, drink, or smoke when using this chemical. Wash hands thoroughly after handling.

Storage Guidelines

- Store in a cool, dry, and well-ventilated area.
- Keep the container tightly sealed.
- Store away from incompatible materials.

Experimental Context and Workflow

Understanding the chemical's properties and common experimental procedures is crucial for safe and effective use.

Key Chemical Properties

The following table outlines the fundamental identifiers and physical properties of Tin(IV) Fluoride [1].

Property	Value / Description
IUPAC Name	Tin(IV) fluoride
Other Names	Stannic fluoride, Tin tetrafluoride

Property	Value / Description
Chemical Formula	SnF ₄
Molar Mass	194.704 g/mol
Appearance	White solid
Density	4.78 g/cm ³
Melting Point	Sublimes above 700 °C
Crystal Structure	Tetragonal

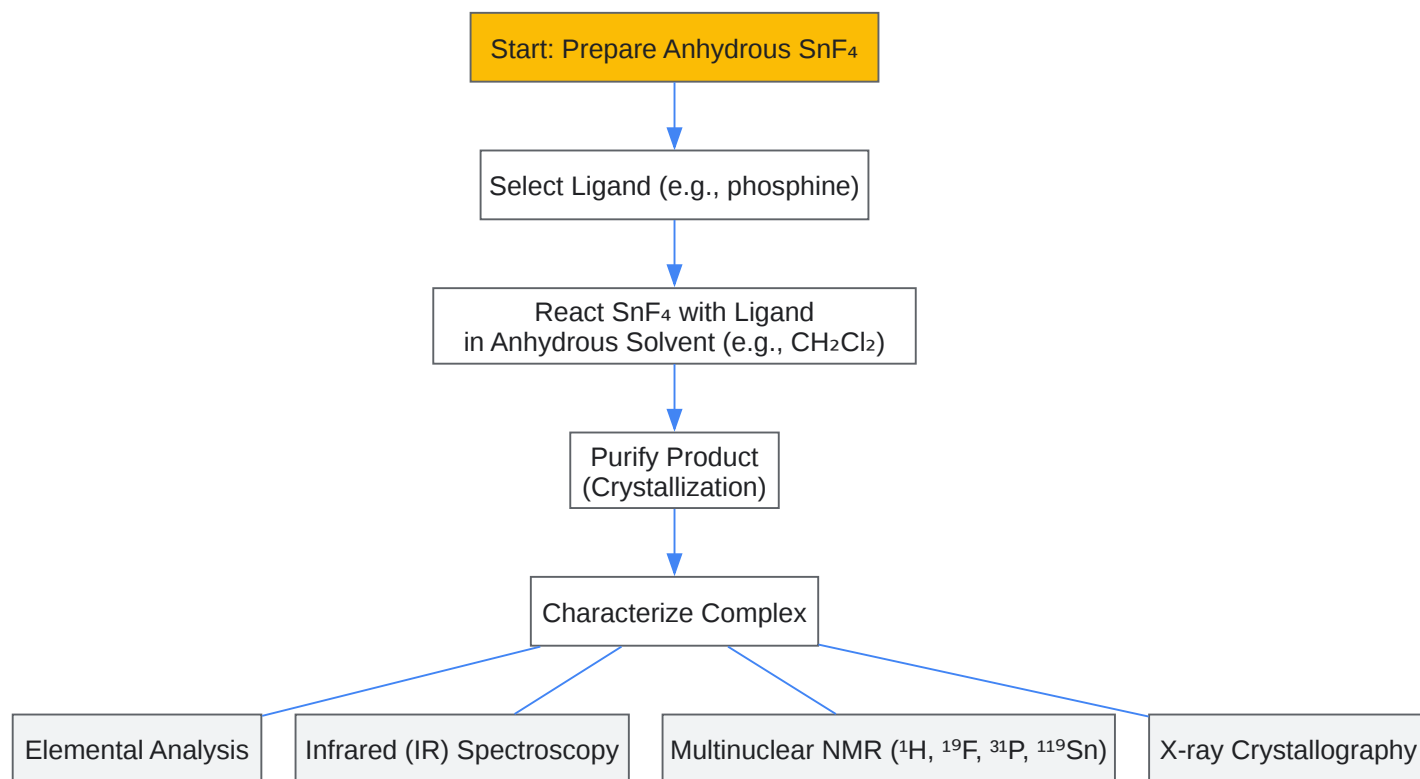
Synthesis Procedure

A common laboratory synthesis involves the reaction of tin(IV) chloride with anhydrous hydrogen fluoride [1]: $\text{SnCl}_4 + 4 \text{HF} \rightarrow \text{SnF}_4 + 4 \text{HCl}$

This reaction **must be conducted in a specialized fume hood** designed to handle highly corrosive and toxic hydrogen fluoride gas.

Complex Formation and Analysis

Tin(IV) fluoride acts as a Lewis acid and forms complexes with various ligands. The diagram below illustrates a general workflow for synthesizing and characterizing these complexes, as referenced in the literature [2].



[Click to download full resolution via product page](#)

Related Fluoride Compound Research

While your focus is on tin(IV) fluoride, awareness of related fluoride toxicology is important for comprehensive lab safety.

- **Neurotoxicity of Fluoride Ions:** Multiple animal studies indicate that prolonged exposure to high levels of fluoride ions (F⁻), especially during development, can lead to neurotoxic effects, including impaired memory and depressive-like behaviors. These effects are associated with biochemical changes in the brain, such as altered activity of acetylcholinesterase (AChE) and glutamate transaminases (GOT, GPT) [3].

- **Comparison with Titanium Tetrafluoride (TiF₄):** TiF₄, another metal fluoride used in dental research, has been studied in vivo for safety. One study found that topical application in a rat model was effective in preventing tooth erosion without causing significant histopathological damage to gingival tissues or a marked increase in fluoride content in most organs [4]. This highlights that the toxicity profile can vary significantly between different metal fluorides.

Frequently Asked Questions (FAQs)

Q1: What is the most critical hazard when working with Tin(IV) Fluoride? The combined risks of **severe skin and eye corrosion (H314)** and toxicity via multiple routes of entry (swallowing, skin contact, inhalation) make comprehensive PPE and engineering controls (like a fume hood) non-negotiable [1].

Q2: How should I dispose of Tin(IV) Fluoride waste? You must comply with all local, state, and federal hazardous waste regulations. Contact your institution's Environmental Health and Safety (EHS) department for specific procedures. Never dispose of it down the drain with regular waste.

Q3: Why is the melting point of SnF₄ so much higher than other tin(IV) halides? Unlike the molecular, tetrahedral structures of SnCl₄, SnBr₄, and SnI₄, SnF₄ forms a polymeric solid-state structure with octahedrally coordinated tin atoms that share fluoride bridges. This extended network bonding results in a much higher thermal stability and melting point [1].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Tin(IV) fluoride [en.wikipedia.org]
2. Tin(iv) fluoride complexes with neutral phosphine ... [pubs.rsc.org]
3. Rat developmental fluoride exposure affects retention ... [sciencedirect.com]
4. Efficacy and safety of TiF₄ varnish in preventing erosive tooth ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Tin(IV) Fluoride: Hazard Identification and First Aid]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b573210#tin-iv-fluoride-safety-protocols>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com